

Application Notes and Protocols for GW501516 (Cardarine) in Cell Culture

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Compound of Interest

Compound Name: Win 45164

Cat. No.: B15611752

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These application notes provide detailed protocols for the dissolution and use of GW501516 (Cardarine), a selective peroxisome proliferator-activated receptor delta (PPAR δ) agonist, in cell culture experiments. This document is intended for researchers, scientists, and drug development professionals.

Introduction

GW501516, also known as Cardarine, is a potent and selective agonist of the PPAR δ receptor. [1][2] It was initially investigated for its potential therapeutic benefits in metabolic and cardiovascular diseases due to its ability to increase fatty acid metabolism. [1][3][4] However, its development was halted due to safety concerns, including a potential risk of cancer. [1][3] In a research setting, GW501516 is a valuable tool for studying the roles of PPAR δ in various cellular processes.

Mechanism of Action

GW501516 is a high-affinity ligand for the PPAR δ receptor, exhibiting over 1,000-fold selectivity compared to PPAR α and PPAR γ . [1] Upon binding, it recruits the coactivator PGC-1 α , leading to the upregulation of genes involved in energy expenditure and fatty acid oxidation. [1] This activation of PPAR δ can modulate gene expression related to lipid metabolism and energy homeostasis. [4][5]

Quantitative Data

The following table summarizes the key quantitative data for GW501516.

Parameter	Value	Species	Reference
Ki	1 nM	Human	[1]
EC50	1 nM	Human	[1]
Molecular Formula	C21H18F3NO3S2	-	[1]
Molecular Weight	453.49 g/mol	-	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- GW501516 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Protocol:

- Accurately weigh 4.535 mg of GW501516 powder.[\[6\]](#)
- Add 1 mL of anhydrous DMSO to the powder in a sterile microcentrifuge tube.[\[6\]](#)
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.[\[6\]](#)
- Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the stock solution aliquots at -20°C.[7]

Preparation of a Working Solution in Cell Culture Medium

Materials:

- 10 mM GW501516 stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes

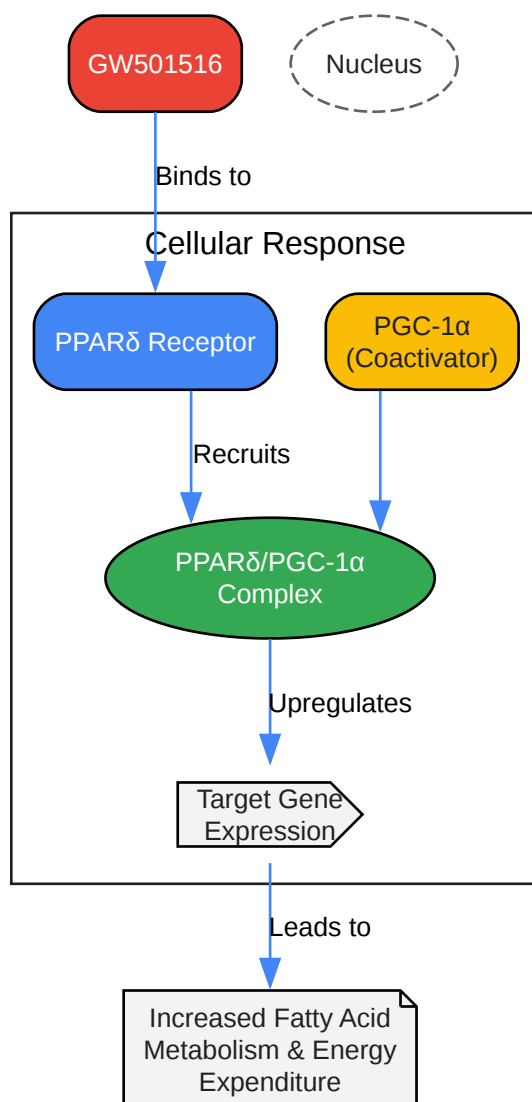
Protocol:

- Thaw a single-use aliquot of the 10 mM GW501516 stock solution at room temperature.[6]
- Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentration. For example, to prepare a 10 μ M working solution, perform a 1:1000 dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
[6]
- Gently mix the working solution by pipetting or inverting the tube.
- It is crucial to include a vehicle control (DMSO diluted to the same final concentration as in the experimental samples) in your experiments to account for any effects of the solvent on the cells.

Note on Solubility: GW501516 is sparingly soluble in aqueous buffers.[6] Direct dissolution in cell culture medium is not recommended. A concentrated stock solution in an organic solvent like DMSO is necessary for effective use in cell culture.[6]

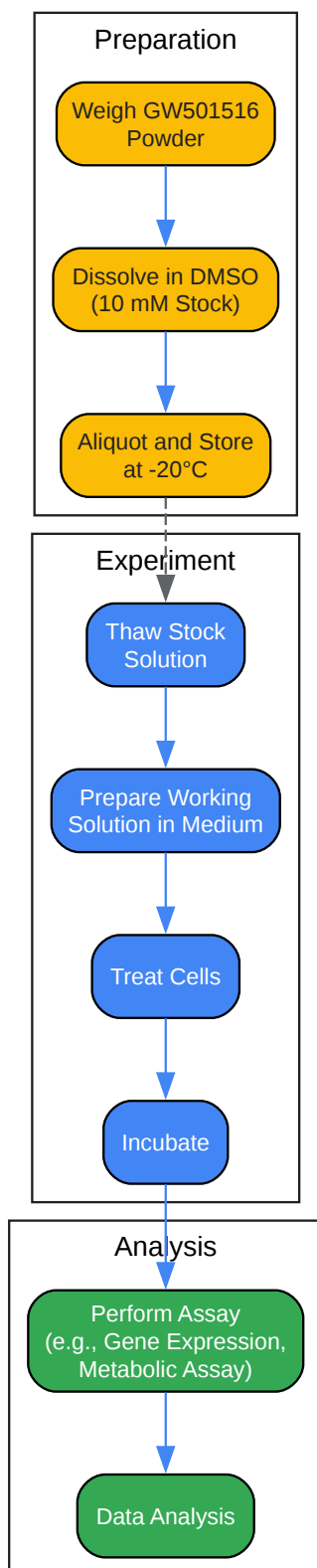
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of GW501516 and a general experimental workflow for its use in cell culture.



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Caption: Signaling pathway of GW501516.



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Caption: Experimental workflow for using GW501516.

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